

Physical and chemical properties of 1-dimethoxyphosphoryl-4-phenylbutan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl (2-oxo-4-phenylbutyl)phosphonate*

Cat. No.: *B1301948*

[Get Quote](#)

Technical Guide: 1-Dimethoxyphosphoryl-4-phenylbutan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and relevant biological context of 1-dimethoxyphosphoryl-4-phenylbutan-2-one (also known as **dimethyl (2-oxo-4-phenylbutyl)phosphonate**). This β -ketophosphonate is of interest due to its structural features and its identification as an impurity in the ophthalmic drug, Bimatoprost.

Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 1-dimethoxyphosphoryl-4-phenylbutan-2-one.

Property	Value	Source
CAS Number	41162-19-0	[1][2][3]
Molecular Formula	C ₁₂ H ₁₇ O ₄ P	[1]
Molecular Weight	256.23 g/mol	[1]
Melting Point	120-122 °C (at 0.5 mmHg)	[1][3]
Boiling Point	362.7 °C at 760 mmHg	[1]
Density	1.2 g/cm ³	[1]
Appearance	Clear yellow liquid	[4]
Solubility	Chloroform (sparingly), Methanol (slightly)	[5]
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.20–7.40 (m, 5H, C ₆ H ₅), 3.65–3.75 (d, J=10.8 Hz, 6H, 2xOCH ₃), 2.50–2.90 (complex, 4H, CH ₂ CH ₂)	[1]
³¹ P NMR (CDCl ₃ , 161.9 MHz)	δ 20–25 ppm	[1]
IR Spectroscopy (cm ⁻¹)	1715–1725 (C=O stretch), 1240–1260 (P=O stretch), 1020–1050 & 950-980 (P-O-C stretches)	[1]

Synthesis of β-Ketophosphonates: A General Protocol

β-ketophosphonates such as 1-dimethoxyphosphoryl-4-phenylbutan-2-one are valuable synthetic intermediates, notably for the Horner-Wadsworth-Emmons reaction.[6] Traditional synthesis methods often require cryogenic temperatures and can be complicated by side reactions.[6] A milder, high-yielding, and scalable procedure for the preparation of β-ketophosphonates by the condensation of esters and phosphonates has been developed.[6][7] This method avoids cryogenic conditions and is operationally simple.[7] The synthesis of (2-

Oxo-4-phenyl-butyl)-phosphonic acid dimethyl ester has been demonstrated with a 90% yield using this protocol.[\[7\]](#)

Experimental Protocol: Synthesis of (2-Oxo-4-phenyl-butyl)-phosphonic acid dimethyl ester[\[7\]](#)

This procedure involves the condensation of an appropriate ester with dimethyl methylphosphonate. The key to this improved method is generating the phosphonate anion in the presence of the ester, which minimizes side reactions.[\[6\]](#)

Materials:

- Ester precursor (e.g., Methyl 3-phenylpropionate)
- Dimethyl methylphosphonate
- Lithium diisopropylamide (LDA) solution
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a solution of the ester (1.0 equivalent) and dimethyl methylphosphonate (1.1 equivalents) in anhydrous THF at 0 °C, add a solution of LDA (2.2 equivalents) dropwise.
- Stir the reaction mixture at 0 °C for 15 minutes.
- Quench the reaction by the addition of a saturated aqueous solution of NH₄Cl.
- Extract the aqueous layer with ethyl acetate.

- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude β -ketophosphonate.
- Purify the crude product by silica gel chromatography if necessary.

This general and efficient procedure allows for the large-scale preparation of various β -ketophosphonates in high purity.^[7]

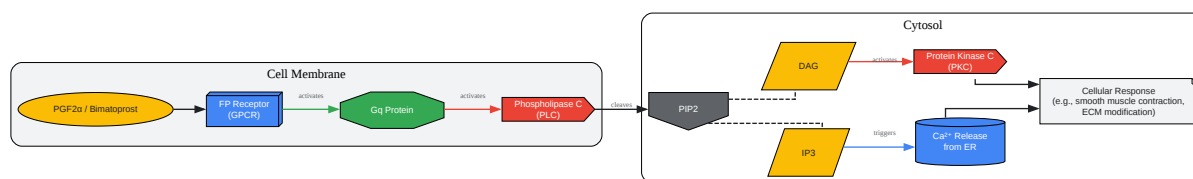
Biological Context and Signaling Pathways

1-dimethoxyphosphoryl-4-phenylbutan-2-one is identified as an impurity in Bimatoprost, a synthetic prostaglandin analog used in the treatment of glaucoma and ocular hypertension.^[3]^[8] Bimatoprost functions by mimicking the effects of naturally occurring prostamides, specifically prostaglandin $\text{F}_{2\alpha}$ ($\text{PGF}_{2\alpha}$).^[2] It lowers intraocular pressure by increasing the outflow of aqueous humor through both the trabecular meshwork and the uveoscleral pathways.^[2]^[9]

The primary molecular target for $\text{PGF}_{2\alpha}$ and its analogs like Bimatoprost is the Prostaglandin $\text{F}_{2\alpha}$ receptor (FP receptor), a G-protein-coupled receptor (GPCR).^[10]

Prostaglandin $\text{F}_{2\alpha}$ ($\text{PGF}_{2\alpha}$) Receptor Signaling Pathway

Activation of the FP receptor by an agonist such as $\text{PGF}_{2\alpha}$ or Bimatoprost initiates a signaling cascade primarily through the G_q family of G-proteins.^[10]^[11]



[Click to download full resolution via product page](#)

Caption: PGF2α receptor signaling cascade.

Pathway Description:

- **Receptor Binding:** PGF2α or an analog like Bimatoprost binds to and activates the FP receptor on the cell surface.^[10]
- **G-Protein Activation:** The activated receptor promotes the exchange of GDP for GTP on the α-subunit of the associated Gq protein, leading to its activation.^[11]
- **Phospholipase C Activation:** The activated Gαq subunit stimulates the enzyme phospholipase C (PLC).^[10]
- **Second Messenger Production:** PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid, into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG).^[10]
- **Downstream Effects:**
 - IP3 diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium (Ca²⁺) into the cytosol.^[12]

- DAG remains in the cell membrane and, along with the increased intracellular Ca^{2+} , activates Protein Kinase C (PKC).[10]
- Cellular Response: The rise in intracellular Ca^{2+} and the activation of PKC lead to various downstream cellular responses, including the modulation of extracellular matrix components and the relaxation of ciliary muscle fibers, which ultimately enhances aqueous humor outflow and reduces intraocular pressure.[9]

Conclusion

1-dimethoxyphosphoryl-4-phenylbutan-2-one is a β -ketophosphonate with well-defined physicochemical properties. Its synthesis can be achieved through modern, efficient, and scalable chemical methods. While the compound itself is not a primary therapeutic agent, its presence as an impurity in Bimatoprost places it in the context of prostaglandin $\text{F}_{2\alpha}$ receptor signaling, a critical pathway in the management of glaucoma. This guide provides foundational knowledge for researchers in medicinal chemistry, pharmacology, and drug development who may encounter this or structurally related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BJOC - Synthesis of β -ketophosphonates through aerobic copper(II)-mediated phosphorylation of enol acetates [beilstein-journals.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of β -ketophosphonates through aerobic copper(II)-mediated phosphorylation of enol acetates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | PG $\text{F}_{2\alpha}$ Receptor: A Promising Therapeutic Target for Cardiovascular Disease [frontiersin.org]
- 6. pubs.acs.org [pubs.acs.org]

- 7. A General Procedure for the Preparation of β -Ketophosphonates [organic-chemistry.org]
- 8. A general procedure for the preparation of beta-ketophosphonates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. What is the mechanism of Bimatoprost? [synapse.patsnap.com]
- 10. What are PTGFR modulators and how do they work? [synapse.patsnap.com]
- 11. Cellular Basis for Bimatoprost Effects on Human Conventional Outflow - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Prostaglandin F2 alpha enhances tyrosine phosphorylation and DNA synthesis through phospholipase C-coupled receptor via Ca^{2+} -dependent intracellular pathway in NIH-3T3 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 1-dimethoxyphosphoryl-4-phenylbutan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301948#physical-and-chemical-properties-of-1-dimethoxyphosphoryl-4-phenylbutan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com